

Application Notes and Protocols for Determining Viloxazine's Receptor Binding Affinity

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Compound of Interest					
Compound Name:	Viloxazine				
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for characterizing the receptor binding profile of **viloxazine** using common cell-based assays. **Viloxazine**, a selective norepinephrine reuptake inhibitor (NRI), also exhibits significant interactions with specific serotonin receptors, contributing to its unique pharmacological profile. [1][2][3][4]

Introduction

Viloxazine's primary mechanism of action is the inhibition of the norepinephrine transporter (NET), which increases the synaptic concentration of norepinephrine.[2][3][4] More recent research has revealed its activity as a 5-HT₂B receptor antagonist and a 5-HT₂C receptor agonist.[1][4][5][6] It also displays weak antagonism at the 5-HT₇ receptor.[2][7] **Viloxazine** shows negligible affinity for the dopamine transporter (DAT) and other receptors, including 5-HT₁A, 5-HT₂A, dopamine D₂, alpha-adrenergic, histamine H₁, and muscarinic acetylcholine receptors.[1][4]

This document outlines protocols for radioligand binding assays and fluorescence-based transporter assays to quantitatively determine the binding affinity of **viloxazine** for its primary targets.

Data Presentation: Viloxazine Binding Affinity

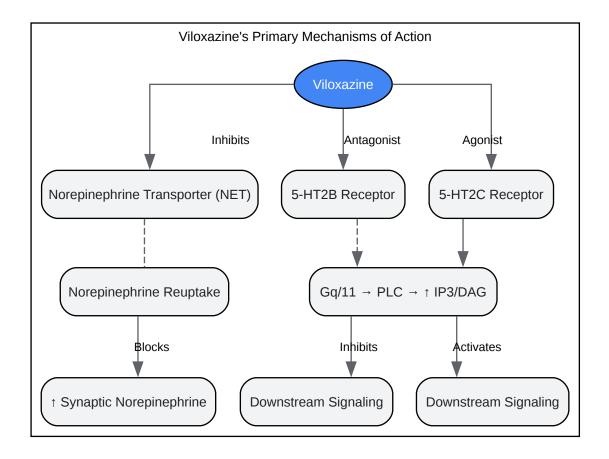


The following table summarizes the quantitative binding and functional data for **viloxazine** at its key molecular targets.

Target	Assay Type	Parameter	Value (nM)	Reference
Norepinephrine Transporter (NET)	Radioligand Binding	Ki	155 - 630	[4][7]
Norepinephrine Uptake Inhibition	IC50	260	[7]	
Serotonin Transporter (SERT)	Radioligand Binding	Ki	17,300	[4]
Dopamine Transporter (DAT)	Radioligand Binding	Ki	>100,000	[4]
5-HT ₂ B Receptor	Radioligand Binding	Ki	3,900	[4]
Functional (Antagonist)	IC50	27,000	[1]	
Functional (Antagonist)	K-B	4,200	[1]	_
5-HT ₂ C Receptor	Radioligand Binding	Ki	6,400	[4]
Functional (Agonist)	EC50	32,000	[1]	
5-HT7 Receptor	Functional (Antagonist)	-	Weak antagonism	[2][7]

Mandatory Visualizations Signaling Pathways and Experimental Workflows

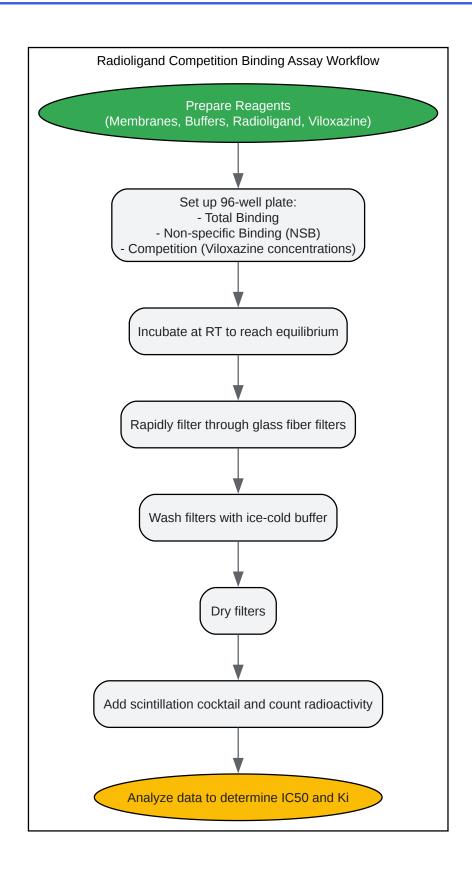




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Caption: Viloxazine's dual action on noradrenergic and serotonergic systems.

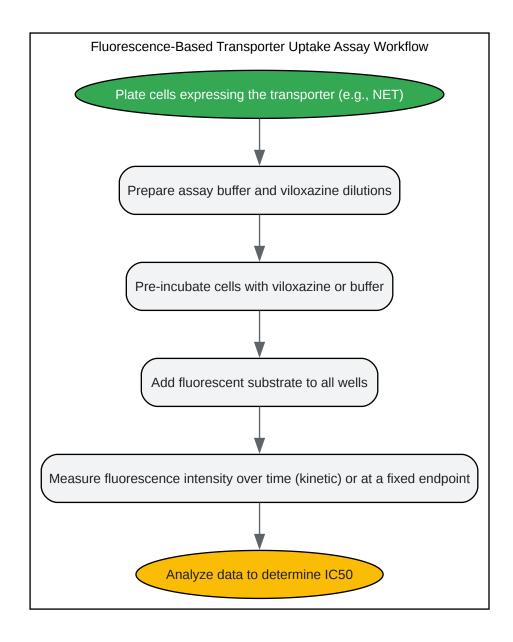




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Caption: Workflow for a competitive radioligand binding assay.





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